

potential industrial uses of 3,4-Dibromophenol

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Compound of Interest

Compound Name: **3,4-Dibromophenol**

Cat. No.: **B166983**

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An In-depth Technical Guide to the Industrial Uses of **3,4-Dibromophenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dibromophenol is a halogenated aromatic organic compound with the chemical formula C₆H₄Br₂O. Its unique molecular structure, featuring a hydroxyl group and two bromine atoms on the phenol ring, makes it a valuable intermediate in various industrial syntheses. This technical guide provides a comprehensive overview of the primary industrial applications of **3,4-Dibromophenol**, with a focus on its role in the manufacturing of pharmaceuticals, flame retardants, and biocides. The guide also details its synthesis and presents key data in a structured format for ease of reference.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4-Dibromophenol** is presented below. This data is crucial for its handling, storage, and application in various chemical processes.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ Br ₂ O	[1]
Molecular Weight	251.90 g/mol	[1]
CAS Number	615-56-5	[1]
Appearance	Solid	
Boiling Point	286.3±20.0 °C (Predicted)	[2]
Density	2.095±0.06 g/cm ³ (Predicted)	[2]
pKa	8.43±0.18 (Predicted)	[2]
IUPAC Name	3,4-dibromophenol	[1]

Industrial Applications

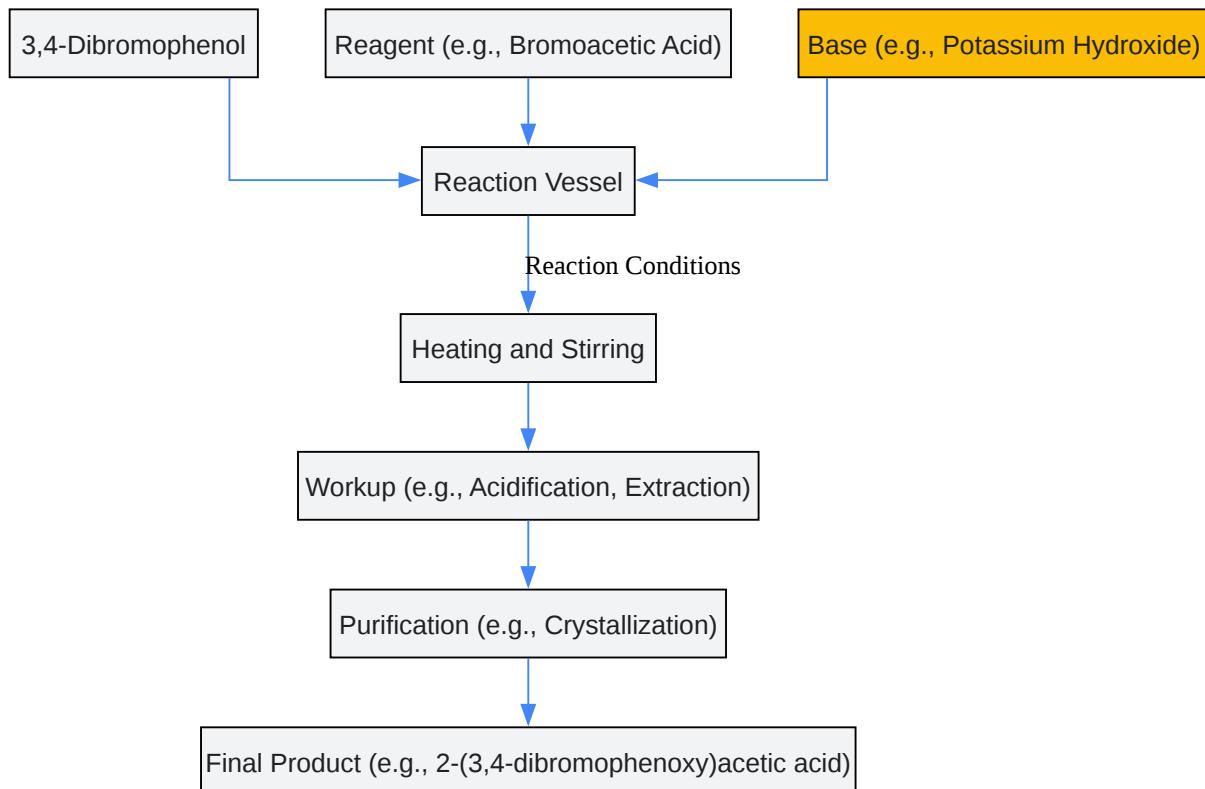
The reactivity of the hydroxyl group and the influence of the bromine substituents make **3,4-Dibromophenol** a versatile precursor in organic synthesis.

Intermediate in Pharmaceutical and Agrochemical Synthesis

3,4-Dibromophenol serves as a critical building block in the synthesis of more complex molecules for the pharmaceutical and agrochemical industries.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its functional groups allow for a variety of chemical transformations, enabling the construction of novel active ingredients.

One example of its application is in the synthesis of 2-(3,4-dibromophenoxy)acetic acid, a process that involves the reaction of **3,4-dibromophenol** with bromoacetic acid in the presence of a base.[\[7\]](#)

Below is a generalized workflow for the synthesis of a derivative using **3,4-Dibromophenol** as a starting material.



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Caption: Generalized workflow for the synthesis of a derivative from **3,4-Dibromophenol**.

Precursor for Flame Retardants

Brominated compounds are widely used as flame retardants due to their ability to interfere with the combustion process in the gas phase.^[8] Dibromophenols can be used as intermediates in the synthesis of more complex brominated flame retardants.^[9] For example, they can be used as end-capping reagents for brominated bisphenol-A epoxy resins to enhance their flame retardant effect.^[9]

The following diagram illustrates the logical relationship of **3,4-Dibromophenol** as a precursor in the production of flame-retardant polymers.



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Caption: Role of **3,4-Dibromophenol** in flame retardant synthesis.

Potential as a Biocidal Agent

While direct evidence for the use of **3,4-Dibromophenol** as a commercial biocide is limited, related brominated phenols have demonstrated significant antimicrobial properties. For instance, 2-(2',4'-dibromophenoxy)-4,6-dibromophenol, isolated from a marine sponge, has shown potent antibacterial activity against various strains, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[10] This suggests the potential for **3,4-Dibromophenol** and its derivatives to be explored for applications as biocides or disinfectants.^[11]

Synthesis of **3,4-Dibromophenol**

The industrial production of dibromophenols often involves the direct bromination of phenol. A high-yield synthesis method for dibromophenol is described in the literature, which can be adapted for the production of the 3,4-isomer.^[12]

Experimental Protocol for Dibromophenol Synthesis

The following protocol is based on a patented method for the synthesis of dibromophenol with a high yield.^[12]

Materials:

- Phenol
- Molecular Bromine

- 16-25% aqueous solution of Sodium Hypochlorite (NaOCl)
- Water

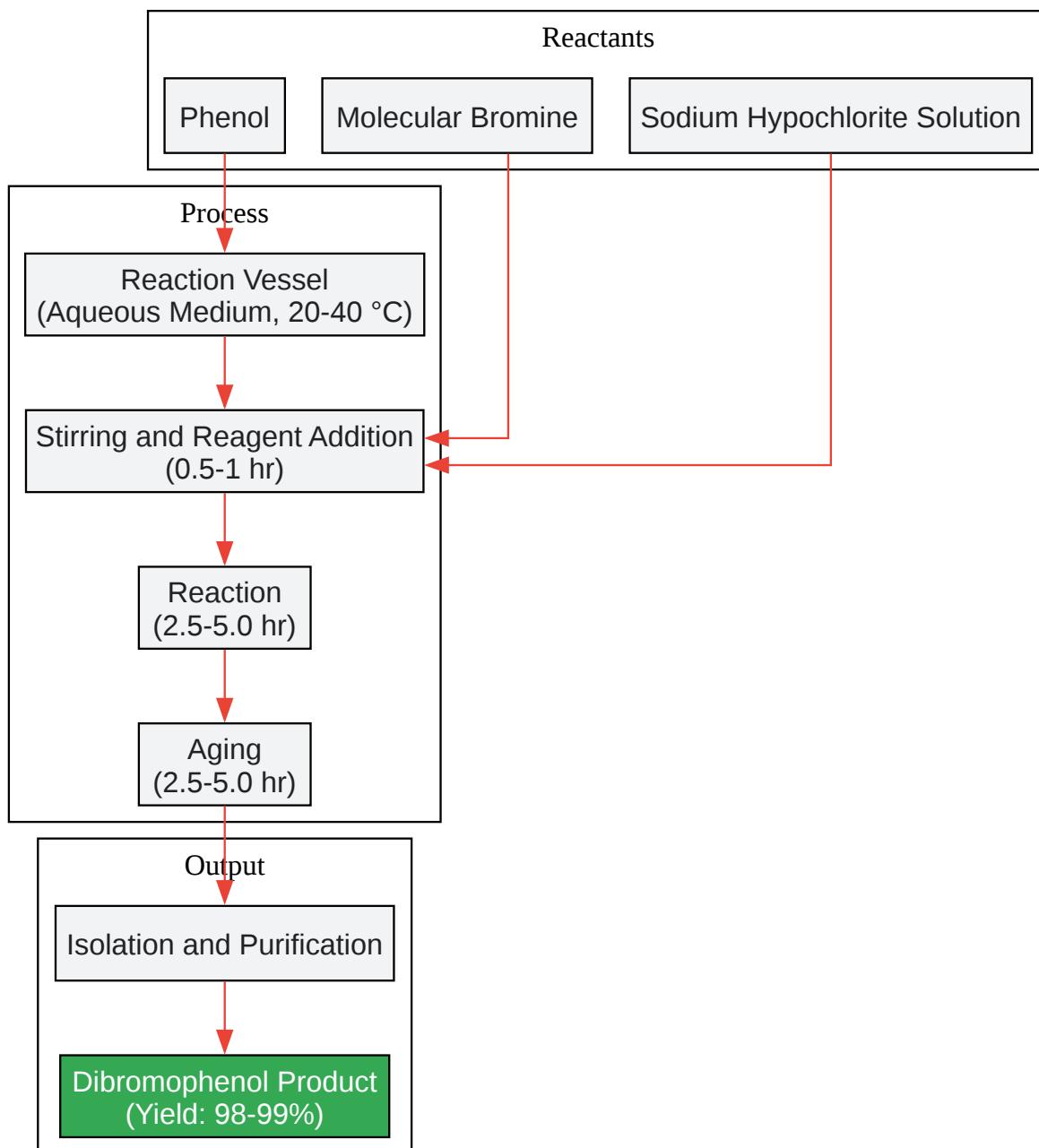
Reaction Conditions:

- Medium: Aqueous
- Temperature: 20-40 °C
- Reagent Ratio: Equimolar
- Reagent Addition Time: 0.5-1 hour
- Reaction Time: 2.5-5.0 hours
- Aging Time: 2.5-5.0 hours

Procedure:

- Prepare an aqueous solution of phenol.
- In a reaction vessel maintained at 20-40 °C, add the molecular bromine and the sodium hypochlorite solution to the phenol solution over a period of 0.5-1 hour with stirring.
- Allow the reaction to proceed for 2.5-5.0 hours at the same temperature.
- After the reaction is complete, let the reaction mass age for an additional 2.5-5.0 hours.
- The product, dibromophenol, can then be isolated and purified. This method reports yields of 98-99%.[\[12\]](#)

The workflow for this synthesis is illustrated below.



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Caption: Workflow for the high-yield synthesis of dibromophenol.

Conclusion

3,4-Dibromophenol is a versatile chemical intermediate with significant potential in several industrial sectors. Its primary applications lie in the synthesis of pharmaceuticals and agrochemicals, where its specific structure allows for the creation of complex target molecules. Furthermore, its role as a precursor in the manufacture of high-performance flame retardants highlights its importance in material science. While its direct application as a biocide is not yet established, the known antimicrobial properties of related brominated phenols suggest a promising area for future research and development. The efficient and high-yield synthesis methods available for dibromophenols further enhance the industrial viability of **3,4-Dibromophenol**.

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